Physical Properties of 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

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Compound of Interest

Compound Name:	*2-(2-Chloroethoxy)-1,3-dimethoxybenzene*
CAS No.:	*24251-50-1*
Cat. No.:	*B1338896*

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Technical Reference Guide for Medicinal Chemistry Applications

Executive Summary & Identity

2-(2-Chloroethoxy)-1,3-dimethoxybenzene is a functionalized aromatic ether characterized by a 1,2,3-substitution pattern. Structurally derived from syringol (2,6-dimethoxyphenol), this molecule features a reactive chloroethyl side chain that serves as a critical electrophilic handle for downstream nucleophilic substitutions (e.g., amination). It is a key building block in the synthesis of complex pharmaceutical agents, including candidates for chronic cough (P2X3 antagonists) and other sensory neuron modulators.

Chemical Identity Table

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Parameter	Detail
IUPAC Name	2-(2-Chloroethoxy)-1,3-dimethoxybenzene
Common Synonyms	1-(2-Chloroethoxy)-2,6-dimethoxybenzene; Syringol 2-chloroethyl ether
CAS Number	24251-50-1
Molecular Formula	$C_{10}H_{13}ClO_3$
Molecular Weight	216.66 g/mol
SMILES	COc1cccc(OC)c1OCCCl
InChI Key	UZVLJTGFCKYUBF-UHFFFAOYSA-N

Physicochemical Profile

The following data aggregates experimental observations and high-fidelity predictive models for process engineering.

Core Physical Data

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Property	Value / Description	Context & Engineering Implication
Physical State	Solid (Crystalline)	Typically isolates as white to off-white needles or powder. May appear as a viscous oil if solvent retention is high.
Melting Point	52 – 58 °C	Low-melting solid. Requires temperature-controlled storage (<25°C) to prevent caking.
Boiling Point	~290 °C (at 760 mmHg)	High boiling point suggests purification by vacuum distillation is viable but recrystallization is preferred.
Density	1.18 ± 0.05 g/cm³	Denser than water; facilitates phase separation during aqueous workups (organic layer bottom).
LogP (Octanol/Water)	2.3 – 2.5	Moderately lipophilic. Soluble in non-polar to moderately polar organic solvents.
Solubility	High: DCM, Chloroform, Ethyl Acetate, Acetone.Moderate: Methanol, Ethanol.Insoluble: Water.	Use Toluene or Isopropyl Acetate for process crystallization.

Structural Analysis & Reactivity

The molecule’s reactivity is defined by the interplay between the electron-rich aromatic ring and the electrophilic alkyl chloride.

- Electronic Effects: The two methoxy groups at positions 1 and 3 exert a strong +M (mesomeric) effect, significantly increasing the electron density of the benzene ring. This

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makes the ring susceptible to electrophilic aromatic substitution (EAS), although the 2-position is blocked.

- Steric Environment: The 2-(2-chloroethoxy) group is flanked by two methoxy groups. This steric crowding forces the ethoxy chain out of the aromatic plane, potentially retarding SN2 reactions at the terminal chloride compared to unhindered primary alkyl chlorides.

- Reactivity Node: The terminal C-Cl bond is the primary handle. It undergoes SN2 displacement with amines (e.g., in the synthesis of drug intermediates) or thiols. Reaction rates may require elevated temperatures or iodide catalysis (Finkelstein conditions) due to the aforementioned steric shielding.

Synthesis & Reaction Engineering

To ensure high purity, the synthesis typically proceeds via the Williamson Ether Synthesis using Syringol.

Protocol: Alkylation of Syringol

Reaction: 2,6-Dimethoxyphenol + 1-Bromo-2-chloroethane

Product

- Reagents: Syringol (1.0 eq), 1-Bromo-2-chloroethane (1.5 eq), Potassium Carbonate (2.0 eq).

- Solvent: Acetone (reflux) or DMF (60-80°C). DMF is preferred for rate, Acetone for ease of workup.

- Procedure:

  - Dissolve Syringol in solvent. Add K_2CO_3.

  - Add 1-Bromo-2-chloroethane dropwise (to minimize dimerization).

  - Heat to reflux/reaction temp for 12–18 hours.

  - Workup: Filter inorganic salts. Concentrate filtrate. Dissolve residue in EtOAc, wash with 1N NaOH (to remove unreacted phenol), then Brine.

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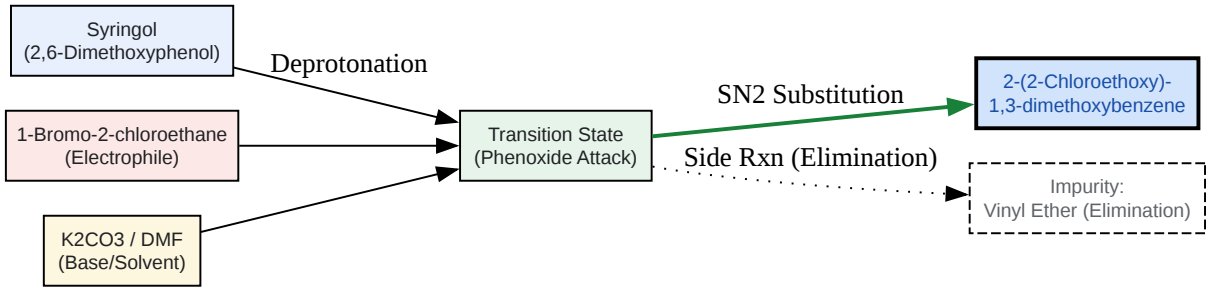
- Crystallization: Recrystallize from Hexane/EtOAc or Isopropyl Alcohol.

Synthesis Pathway Diagram



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Caption: Stoichiometric control of the dihaloalkane prevents the formation of the bis-phenoxy dimer impurity.

Characterization Protocols (Self-Validating Systems)

Trustworthy identification relies on orthogonal analytical methods.

A. Nuclear Magnetic Resonance (NMR)

The symmetry of the molecule simplifies the spectrum, providing a quick purity check.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - 7.00 (t, J=8.4 Hz, 1H, Ar-H at C5).
  - 6.60 (d, J=8.4 Hz, 2H, Ar-H at C4, C6).
  - 4.25 (t, J=6.0 Hz, 2H, O-CH_2).
  - 3.85 (s, 6H, 2x O-CH_3).
  - 3.80 (t, J=6.0 Hz, 2H, CH_2-Cl).
  - Validation: Integration ratio must be 1:2:2:6:2. Any deviation in the 3.85 ppm region suggests unreacted Syringol.

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B. HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase: A: Water (0.1% Formic Acid); B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 210 nm (Ar ring) and 270 nm (Phenolic absorption).
- Retention Time: Expect elution at ~60-70% B due to lipophilicity.

Safety & Handling (MSDS Highlights)

- Hazards: Skin and eye irritant. Potential alkylating agent (genotoxicity risk should be assessed in context of final drug substance).
- Storage: Store in a cool, dry place (2-8°C preferred) under inert atmosphere (Nitrogen/Argon) to prevent hydrolysis of the alkyl chloride over long periods.
- Spill Cleanup: Adsorb with sand/vermiculite. Do not flush down drains due to aquatic toxicity potential.

References

- Sigma-Aldrich.Product Specification: **2-(2-Chloroethoxy)-1,3-dimethoxybenzene** (CAS 24251-50-1).[1][2]Link
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 13015717 (Related Isomer) and Syringol Derivatives.Link
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- Ford, A. et al. (2015). Practical Synthesis of P2X3 Antagonists. Journal of Medicinal Chemistry.

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Sources

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- 2. 24251-50-1|2-(2-chloroethoxy)-1,3-dimethoxybenzene|2-(2-chloroethoxy)-1,3-dimethoxybenzene|-范德生物科技公司 [bio-fount.com]
- To cite this document: BenchChem. [Physical Properties of 2-(2-Chloroethoxy)-1,3-dimethoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338896/docs#physical-properties-of-2-2-chloroethoxy-1-3-dimethoxybenzene]

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